

# Trihexyl phosphite CAS number and physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trihexyl phosphite

Cat. No.: B1329542

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## An In-depth Technical Guide to Trihexyl Phosphite

CAS Number: 6095-42-7

This technical guide provides a comprehensive overview of the physical properties, synthesis, and experimental protocols related to **trihexyl phosphite**, tailored for researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties

**Trihexyl phosphite** is a colorless to almost colorless, mobile liquid with a characteristic odor. [1] It is primarily utilized in industrial applications as a stabilizer, antioxidant, and flame retardant. Its chemical and physical properties are summarized below.

Table 1: Physical and Chemical Properties of **Trihexyl Phosphite**

Property	Value	Source
CAS Number	6095-42-7	[2][3][4]
Molecular Formula	C <sub>18</sub> H <sub>39</sub> O <sub>3</sub> P	[3][4]
Molecular Weight	334.47 g/mol	[4]
Boiling Point	158 °C at 2 mmHg	[4][5]
Density	0.90 g/cm <sup>3</sup>	[4][5]
Refractive Index	1.4410 - 1.4440	[4][5]
Melting Point	Not precisely determined, but it is a liquid at ambient temperatures with an expected low melting point, analogous to triethyl phosphite (-112 °C).	[2][6][7]
Solubility	Miscible with most common organic solvents. Insoluble in water, and undergoes slow hydrolysis.	[1]
Appearance	Colorless to almost colorless clear liquid.	[5]

## Synthesis of Trihexyl Phosphite

A general and widely used method for the synthesis of trialkyl phosphites, including **trihexyl phosphite**, involves the reaction of phosphorus trichloride with the corresponding alcohol in the presence of a base to neutralize the hydrogen chloride byproduct.[8][9]

### Experimental Protocol: Synthesis of Trihexyl Phosphite

#### Materials:

- Phosphorus trichloride (PCl<sub>3</sub>)
- 1-Hexanol (C<sub>6</sub>H<sub>13</sub>OH)

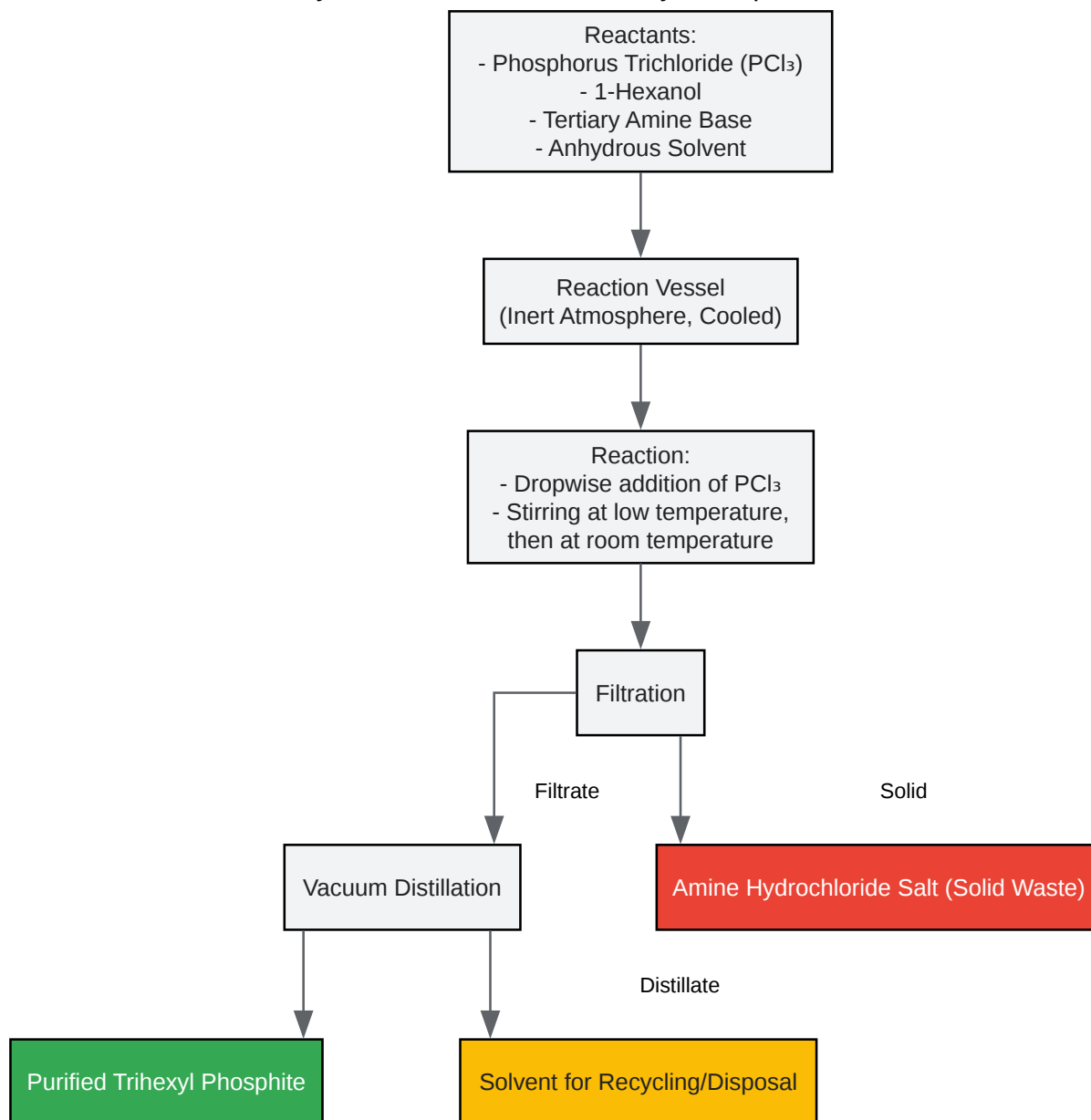
- A suitable tertiary amine base (e.g., pyridine or triethylamine)
- Anhydrous inert solvent (e.g., diethyl ether or hexane)

Procedure:

- A solution of 1-hexanol and the tertiary amine base in an anhydrous inert solvent is prepared in a three-necked flask equipped with a stirrer, a dropping funnel, and a condenser, under an inert atmosphere (e.g., nitrogen or argon).
- The flask is cooled in an ice bath.
- Phosphorus trichloride is added dropwise to the cooled solution with vigorous stirring. The rate of addition is controlled to maintain a low reaction temperature.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the reaction goes to completion.
- The resulting mixture, containing **trihexyl phosphite** and the amine hydrochloride salt, is filtered to remove the solid precipitate.
- The filtrate is then subjected to distillation under reduced pressure to remove the solvent and purify the **trihexyl phosphite**.

The logical workflow for this synthesis is depicted in the following diagram:

## Synthesis Workflow of Trihexyl Phosphite



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Caption: Synthesis Workflow of **Trihexyl Phosphite**.

## Experimental Protocols for Physical Properties

The determination of the physical properties of chemical substances should follow internationally recognized standards to ensure consistency and reliability of the data. The OECD Guidelines for the Testing of Chemicals provide such standard methods.[10]

### 3.1. Boiling Point Determination (OECD Test Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure.[\[3\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Principle of the Method (Ebulliometer):

- An ebulliometer is an apparatus designed for the precise measurement of boiling points.
- The liquid is heated to its boiling point.
- The temperature of the boiling liquid and its vapor are measured under equilibrium conditions.
- A pressure-measuring device is used to record the ambient pressure, and the boiling point is corrected to standard pressure (101.325 kPa).

### 3.2. Density Determination (OECD Test Guideline 109)

Density is the mass of a substance per unit volume.[\[5\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Principle of the Method (Oscillating Densimeter):

- A U-shaped tube is caused to oscillate at its characteristic frequency.
- This frequency changes when the tube is filled with the liquid sample.
- The change in frequency is directly proportional to the density of the liquid.
- The instrument is calibrated with two substances of known density.

### 3.3. Refractive Index Determination

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

Principle of the Method (Abbe Refractometer):

- A few drops of the liquid sample are placed between two prisms.

- Light of a specific wavelength (typically the sodium D-line, 589 nm) is passed through the prisms and the sample.
- The angle of total internal reflection at the prism-liquid interface is measured.
- This angle is used to calculate the refractive index of the liquid. The measurement is temperature-dependent and is usually reported at 20°C.

## Biological Signaling Pathways

Currently, there is no significant evidence in the scientific literature to suggest that **trihexyl phosphite** is directly involved in specific biological signaling pathways. Its primary applications are in the chemical industry, and it is not typically studied in the context of pharmacology or drug development for its effects on cellular signaling. For professionals in drug development, it is important to note the absence of data in this area, which indicates that it is not a compound of interest for therapeutic applications targeting signaling cascades.

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- To cite this document: BenchChem. [Trihexyl phosphite CAS number and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329542#trihexyl-phosphite-cas-number-and-physical-properties]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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